

Application Note: N-(2-Methylphenethyl)pivalamide for Enzyme Inhibition & TRP Channel Modulation

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Compound of Interest

Compound Name: *N*-(2-Methylphenethyl)pivalamide

Cat. No.: B8658837

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Introduction & Mechanistic Basis

N-(2-Methylphenethyl)pivalamide (N-2-MPEP) is a synthetic amide designed to resist rapid enzymatic hydrolysis while retaining high affinity for hydrophobic binding pockets.

- **The Pivaloyl "Shield":** The tert-butyl group of the pivalamide moiety creates significant steric bulk, protecting the amide bond from nucleophilic attack by proteases and amidases. This property allows researchers to study non-covalent enzyme interactions without the confounding factor of rapid substrate degradation.
- **The Phenethyl Anchor:** The 2-methylphenethyl group mimics the side chains of endogenous neurotransmitters (e.g., dopamine, norepinephrine) and synthetic cooling agents (e.g., WS-3, WS-23), directing the molecule toward TRP channels and monoamine-processing enzymes.

Key Applications:

- **TRP Channel Pharmacology:** Characterizing allosteric inhibition or activation of TRPM8 (cold receptor) and TRPV1.

- Metabolic Stability Profiling: Using the compound as a negative control for amide hydrolysis assays.
- Enzyme Kinetics: Studying competitive inhibition in Nicotinamide N-methyltransferase (NNMT) and Monoamine Oxidase (MAO) models.

Physicochemical Profile

Property	Value / Description	Relevance
Molecular Formula	C ₁₄ H ₂₁ NO	--
Molecular Weight	219.33 g/mol	Small molecule, CNS permeable
LogP (Predicted)	~3.2 - 3.5	High membrane permeability; ideal for intracellular targets
Solubility	DMSO (>50 mM), Ethanol (>25 mM)	Soluble in organic solvents; requires dilution for aqueous assays
Stability	High (Sterically hindered amide)	Resistant to spontaneous hydrolysis at pH 4-10

Protocol A: TRPM8 Channel Modulation Assay (Calcium Flux)

Objective: To determine the IC₅₀ (antagonist mode) or EC₅₀ (agonist mode) of **N-(2-Methylphenethyl)pivalamide** on TRPM8 channels using a fluorescent calcium indicator.

Materials

- Cell Line: HEK293 stably expressing human TRPM8 (HEK-hTRPM8).
- Reagents: Fluo-4 AM (Ca²⁺ indicator), Pluronic F-127, HBSS buffer (with Ca²⁺/Mg²⁺), Menthol (agonist control), AMTB (antagonist control).
- Compound: **N-(2-Methylphenethyl)pivalamide** (10 mM stock in DMSO).

Step-by-Step Methodology

- Cell Seeding:
 - Seed HEK-hTRPM8 cells in black-walled, clear-bottom 96-well plates at 30,000 cells/well.
 - Incubate overnight at 37°C, 5% CO₂.
- Dye Loading:
 - Prepare Loading Buffer: HBSS + 20 mM HEPES + 4 μM Fluo-4 AM + 0.04% Pluronic F-127.
 - Remove culture media and add 100 μL Loading Buffer per well.
 - Incubate for 45 minutes at 37°C, then 15 minutes at room temperature (RT) to prevent dye extrusion.
- Compound Preparation:
 - Antagonist Mode: Prepare serial dilutions of **N-(2-Methylphenethyl)pivalamide** (0.1 nM to 100 μM) in HBSS.
 - Agonist Mode: Prepare Menthol (EC₈₀ concentration, ~100 μM) as the challenge trigger.
- Assay Execution (FLIPR/FlexStation):
 - Baseline: Record fluorescence (Ex 494 nm / Em 516 nm) for 30 seconds.
 - Addition 1 (Pre-incubation): Add 50 μL of test compound. Monitor for 5 minutes (checks for agonism).
 - Addition 2 (Challenge): Add 50 μL of Menthol (final conc. EC₈₀). Record response for 120 seconds.
- Data Analysis:
 - Calculate

(Peak fluorescence minus baseline / Baseline).

- Fit data to a 4-parameter logistic equation to derive IC₅₀.

Visualizing the Pathway



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Caption: Signal transduction pathway for the Calcium Flux Assay. The compound modulates the TRP channel, regulating calcium entry which is quantified via Fluo-4 fluorescence.

Protocol B: Microsomal Stability & Amidase Inhibition

Objective: To demonstrate the metabolic stability of the pivalamide scaffold and its potential to inhibit amidase activity competitively.

Materials

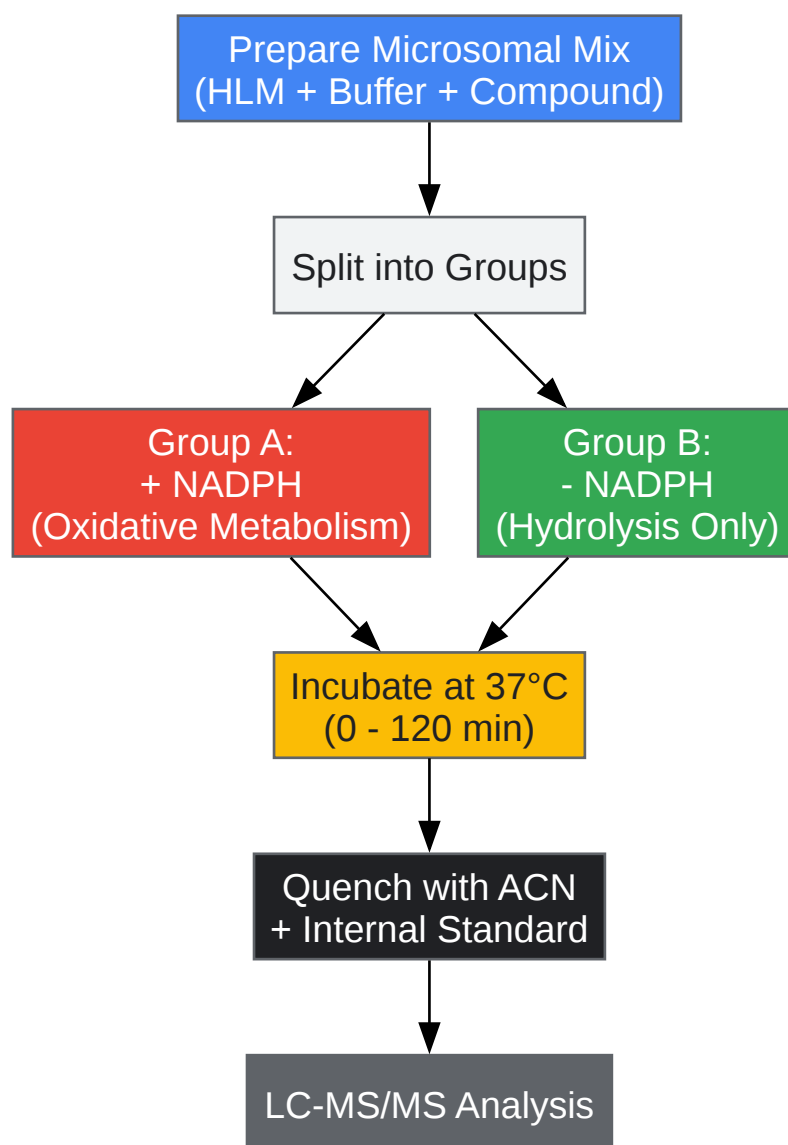
- Enzyme Source: Pooled Human Liver Microsomes (HLM, 20 mg/mL).
- Cofactors: NADPH Regenerating System (for P450 activity).
- Substrate: Procainamide (positive control for amidase/acetyltransferase activity).
- Analysis: LC-MS/MS.

Step-by-Step Methodology

- Incubation Mix:
 - Phosphate Buffer (100 mM, pH 7.4).
 - HLM (final conc. 0.5 mg/mL).
 - **N-(2-Methylphenethyl)pivalamide** (1 µM final).

- Optional: Add specific enzyme inhibitor (e.g., BNPP for carboxylesterase) to dissect pathways.
- Reaction Initiation:
 - Pre-incubate at 37°C for 5 minutes.
 - Add NADPH to initiate Phase I (oxidative) metabolism.
 - Note: For pure amidase testing, omit NADPH and use liver cytosol or S9 fraction.
- Sampling:
 - Aliquot 50 µL at T=0, 15, 30, 60, and 120 minutes.
 - Quench immediately in 150 µL ice-cold Acetonitrile containing Internal Standard (IS).
- Analysis:
 - Centrifuge (4000g, 20 min) to pellet protein.
 - Analyze supernatant via LC-MS/MS (MRM mode).
 - Monitor parent compound depletion and formation of hydroxylated metabolites (Phase I) vs. hydrolysis products (Phase II).
- Validation Check:
 - The pivaloyl group should render the amide bond highly resistant to hydrolysis compared to a standard acetyl or propionyl amide.
 - If the compound inhibits the degradation of a co-incubated substrate (e.g., Procainamide), it acts as a competitive inhibitor.

Experimental Workflow Diagram



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Caption: Workflow for differentiating oxidative metabolism (CYP450) from hydrolytic stability (Amidase) using liver microsomes.

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Sources

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